Application Note & Experimental Protocol: Strategic Functionalization of 5-Bromo-2-(p-tolyloxy)pyrimidine

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Compound of Interest

Compound Name:	*5-Bromo-2-(p-tolyloxy)pyrimidine*
CAS No.:	*887430-90-2*
Cat. No.:	*B1273927*

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Audience: Researchers, scientists, and drug development professionals engaged in medicinal chemistry and synthetic organic chemistry.

Abstract: This document provides a comprehensive technical guide for the functionalization of **5-Bromo-2-(p-tolyloxy)pyrimidine**, a versatile heterocyclic building block. Pyrimidine scaffolds are central to numerous FDA-approved drugs and clinical candidates, making efficient methods for their derivatization crucial for drug discovery programs.[1] This guide moves beyond simple procedural lists to explain the underlying chemical principles and rationale behind protocol design. We present detailed, validated protocols for high-efficacy palladium-catalyzed cross-coupling reactions, including Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig aminations, enabling the strategic installation of diverse functional groups at the C5 position.

Introduction and Strategic Overview

The pyrimidine nucleus is a privileged scaffold in medicinal chemistry, forming the core of countless biologically active molecules.[1] The subject of this guide, **5-Bromo-2-(p-**

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tolyloxy)pyrimidine, is an engineered starting material designed for synthetic versatility. Its key features include:

- The 2-(p-tolyloxy) Group: This bulky, electron-donating group serves to modulate the electronic properties of the pyrimidine ring and can provide desirable steric and hydrophobic interactions in a final drug candidate.
- The C5-Bromo Substituent: The bromine atom at the 5-position is the primary handle for functionalization. Its bond to the sp^2-hybridized carbon is sufficiently labile to readily participate in the oxidative addition step of various palladium-catalyzed cross-coupling cycles, making it an ideal leaving group for these transformations.[2]

This application note details three cornerstone methodologies for derivatizing this scaffold, allowing for the creation of new carbon-carbon and carbon-nitrogen bonds, which are fundamental transformations in the synthesis of novel chemical entities.

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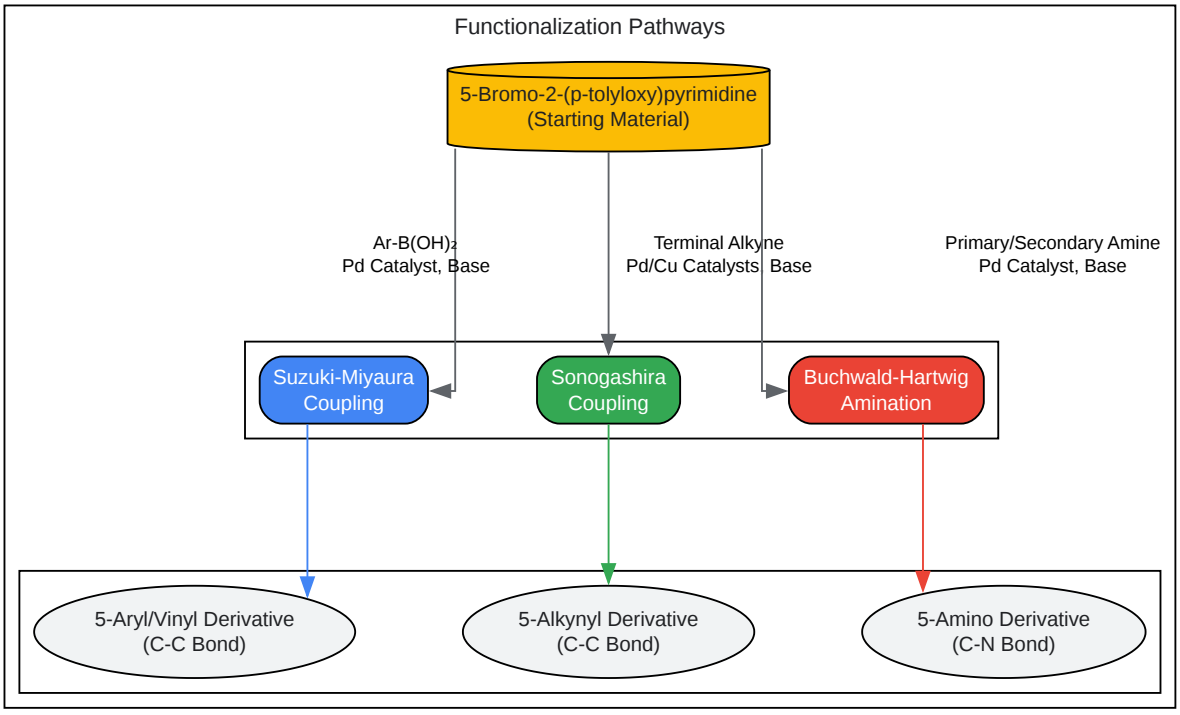

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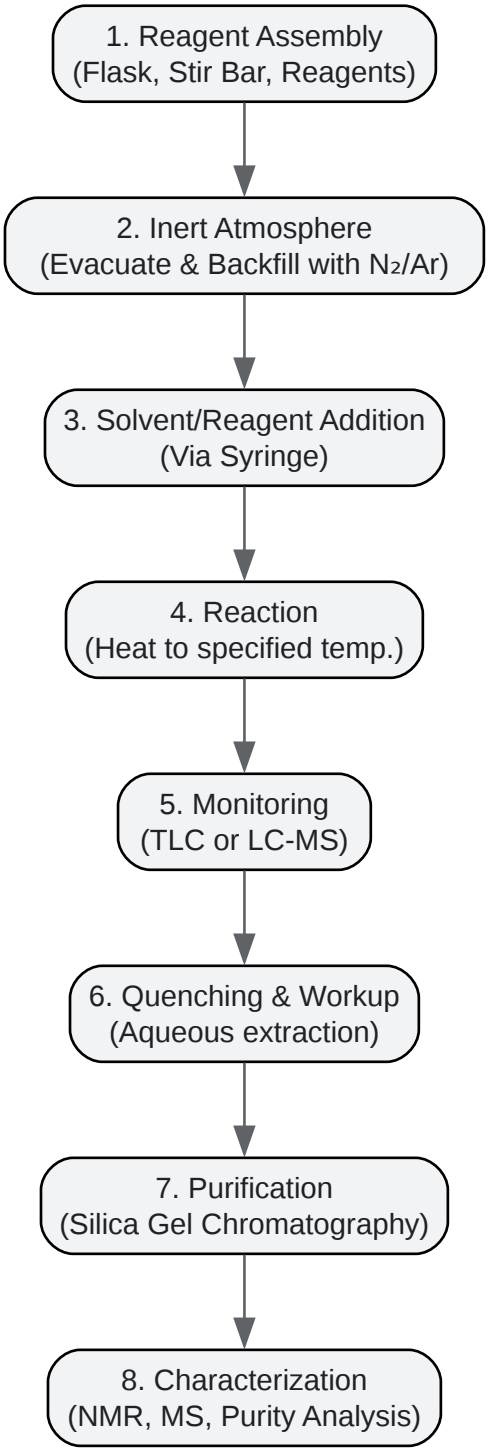

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Sources

- 1. Pyrimidines-Based Heterocyclic Compounds: Synthesis, Cytoxicity Evaluation and Molecular Docking - PMC [pmc.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbinno.com]

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